

Application Notes and Protocols for Gamma Spectroscopy Calibration Using Cerium-139

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Compound of Interest

Compound Name: Cerium-139

CAS No.: 13982-30-4

Cat. No.: B14706780

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Introduction

Cerium-139 (Ce-139) is a radionuclide that finds significant application in the calibration of gamma-ray spectrometers. With a convenient half-life and a prominent gamma-ray emission at a well-defined energy, it serves as a reliable standard for both energy and efficiency calibrations. This document provides detailed application notes and experimental protocols for the utilization of Ce-139 as a calibration source in gamma spectroscopy.

Cerium-139 decays by electron capture to Lanthanum-139 with a half-life of approximately 137.66 days.[1] This decay process is accompanied by the emission of a primary gamma-ray at 165.86 keV, along with characteristic X-rays.[1][2] The single, well-isolated primary gamma peak makes it particularly useful for energy calibration and for determining the detector efficiency at this specific energy point.

Properties of Cerium-139

A summary of the key nuclear and physical properties of **Cerium-139** is presented in the table below.

Property	Value
Half-life	137.66 ± 0.06 days[1]
Decay Mode	Electron Capture (EC)[1]
Primary Gamma-ray Energy	165.8575 ± 0.0011 keV[2]
Primary Gamma-ray Emission Probability	0.7990 ± 0.0004 per decay[2]

Applications in Gamma Spectroscopy

Cerium-139 is a valuable tool for the routine calibration and quality assurance of gamma spectroscopy systems, including those equipped with High-Purity Germanium (HPGe) and Sodium Iodide (NaI(Tl)) detectors.[3][4][5] Its primary applications include:

- **Energy Calibration:** The well-defined 165.86 keV gamma-ray peak serves as a precise reference point for establishing the relationship between channel number and gamma-ray energy in a spectrometer.[5]
- **Efficiency Calibration:** By using a calibrated Ce-139 source with a known activity, the detection efficiency of the spectrometer at 165.86 keV can be accurately determined. This is a crucial parameter for the quantitative analysis of radioactive samples.
- **System Stability Checks:** Due to its relatively long half-life, a Ce-139 source can be used for periodic checks of the spectrometer's performance to ensure long-term stability and reproducibility of measurements.

Data Presentation: Cerium-139 Emissions

The following table summarizes the principal gamma and X-ray emissions from the decay of **Cerium-139**.

Radiation Type	Energy (keV)	Intensity (%)
γ (gamma)	165.86	79.90 ± 0.04 [1]
X-ray $K\alpha$	33.30	63.7 ± 0.6 [1]
X-ray $K\beta$	38.0	15.40 ± 0.21 [1]
X-ray L	5.0	12.0 ± 0.6 [1]
ce-K-1 (K-shell conversion electron)	126.93	17.15 ± 0.08 [1]
ce-L-1 (L-shell conversion electron)	159.59	2.32 ± 0.10 [1]
ce-MNO-1 (MNO-shell conversion electron)	164.49	0.639 ± 0.016 [1]
Auger-L	2.7 - 6.2	90.2 ± 1.0 [1]
Auger-K	26.2 - 38.8	8.3 ± 0.4 [1]

Experimental Protocols

The following protocols provide a detailed methodology for performing energy and efficiency calibration of a gamma-ray spectrometer using a certified **Cerium-139** calibration source.

I. Energy Calibration Protocol

Objective: To establish a linear relationship between the channel number of the Multi-Channel Analyzer (MCA) and the corresponding gamma-ray energy.

Materials:

- Gamma-ray spectrometer (HPGe or NaI(Tl) detector, preamplifier, amplifier, MCA)
- Certified **Cerium-139** point source of known activity
- Source holder for reproducible positioning

- Data acquisition and analysis software

Procedure:

- System Setup:
 - Ensure the detector is properly biased and has reached a stable operating temperature.
 - Connect the detector output to the preamplifier, amplifier, and then to the MCA.
 - Configure the data acquisition software, setting appropriate parameters for the energy range of interest (e.g., 0-200 keV).
- Source Placement:
 - Place the Ce-139 source in a fixed, reproducible position relative to the detector. A source holder is highly recommended to ensure consistent geometry.
- Data Acquisition:
 - Begin data acquisition and collect a spectrum for a sufficient duration to obtain a well-defined photopeak for the 165.86 keV gamma-ray with good statistical significance (typically, at least 10,000 counts in the peak).
- Peak Identification and Centroid Determination:
 - Using the analysis software, identify the photopeak corresponding to the 165.86 keV emission from Ce-139.
 - Determine the precise channel number of the peak centroid. This can be done using a Gaussian fit function provided by the software.
- Calibration Curve Generation (Multi-point calibration is recommended for higher accuracy):
 - While Ce-139 provides a single primary gamma-ray for calibration, for a full energy calibration curve, it is best used in conjunction with other sources with well-known gamma emissions covering a wider energy range (e.g., Americium-241, Cobalt-60, Cesium-137).

- If performing a single-point calibration check, verify that the known energy of 165.86 keV corresponds to the expected channel based on a previous full calibration.
- For a new calibration, acquire spectra from at least two other sources with known gamma energies.
- Create a plot of gamma-ray energy (in keV) versus the corresponding peak centroid channel number.
- Perform a linear least-squares fit to the data points to obtain the energy calibration equation: $\text{Energy (keV)} = m * \text{Channel} + c$, where 'm' is the slope (keV/channel) and 'c' is the y-intercept.
- Verification:
 - Use the derived calibration equation to confirm the energy of the Ce-139 peak and other known peaks from the additional sources. The calculated energies should be in close agreement with the certified values.

II. Efficiency Calibration Protocol

Objective: To determine the full-energy peak efficiency of the detector at 165.86 keV.

Materials:

- Energy-calibrated gamma-ray spectrometer
- Certified **Cerium-139** point source with a known activity (A_{known}) and its certificate of calibration.
- Source holder for reproducible positioning
- Data acquisition and analysis software

Procedure:

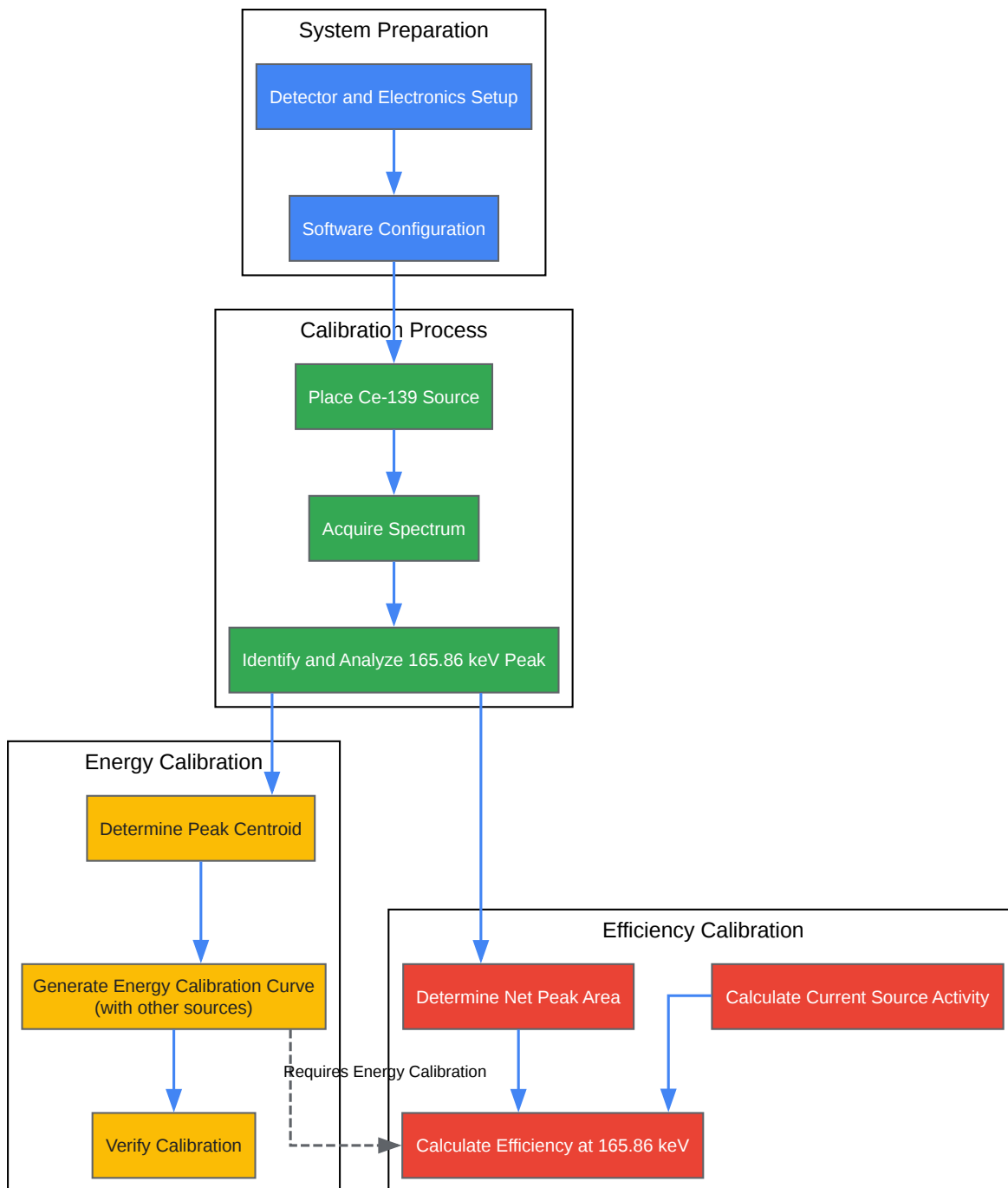
- System Setup and Source Placement:

- Follow the same system setup and source placement procedures as described in the Energy Calibration Protocol to ensure a reproducible geometry.
- Data Acquisition:
 - Acquire a gamma-ray spectrum from the Ce-139 source for a precisely known live time (t_{live}). The acquisition time should be sufficient to accumulate a statistically significant number of counts in the 165.86 keV full-energy peak (at least 10,000 counts is recommended to keep statistical uncertainty low).
- Net Peak Area Determination:
 - Using the analysis software, determine the net area (N) of the 165.86 keV photopeak. The software should perform a background subtraction to distinguish the peak counts from the underlying Compton continuum.
- Activity Correction:
 - The activity of the Ce-139 source decays over time. Calculate the current activity (A_{current}) of the source at the time of measurement using the decay equation: $A_{\text{current}} = A_{\text{initial}} * \exp(-\lambda * t)$ where:
 - A_{initial} is the initial activity of the source as stated on the certificate.
 - λ is the decay constant of Ce-139 ($\lambda = \ln(2) / T_{\text{half-life}}$).
 - t is the time elapsed since the source was calibrated.
- Efficiency Calculation:
 - The full-energy peak efficiency (ϵ) at 165.86 keV is calculated using the following formula: $\epsilon = N / (t_{\text{live}} * A_{\text{current}} * P_{\gamma})$ where:
 - N is the net peak area (counts).
 - t_{live} is the live time of the acquisition in seconds.
 - A_{current} is the current activity of the source in Becquerels (Bq).

- P_γ is the emission probability of the 165.86 keV gamma-ray (0.7990).[2]
- Efficiency Curve:
 - The efficiency value calculated for 165.86 keV provides a single point on the detector's efficiency curve. To generate a full efficiency curve, this procedure must be repeated with other calibrated sources emitting gamma-rays at different energies. The data points are then plotted (efficiency vs. energy) and fitted with an appropriate function.

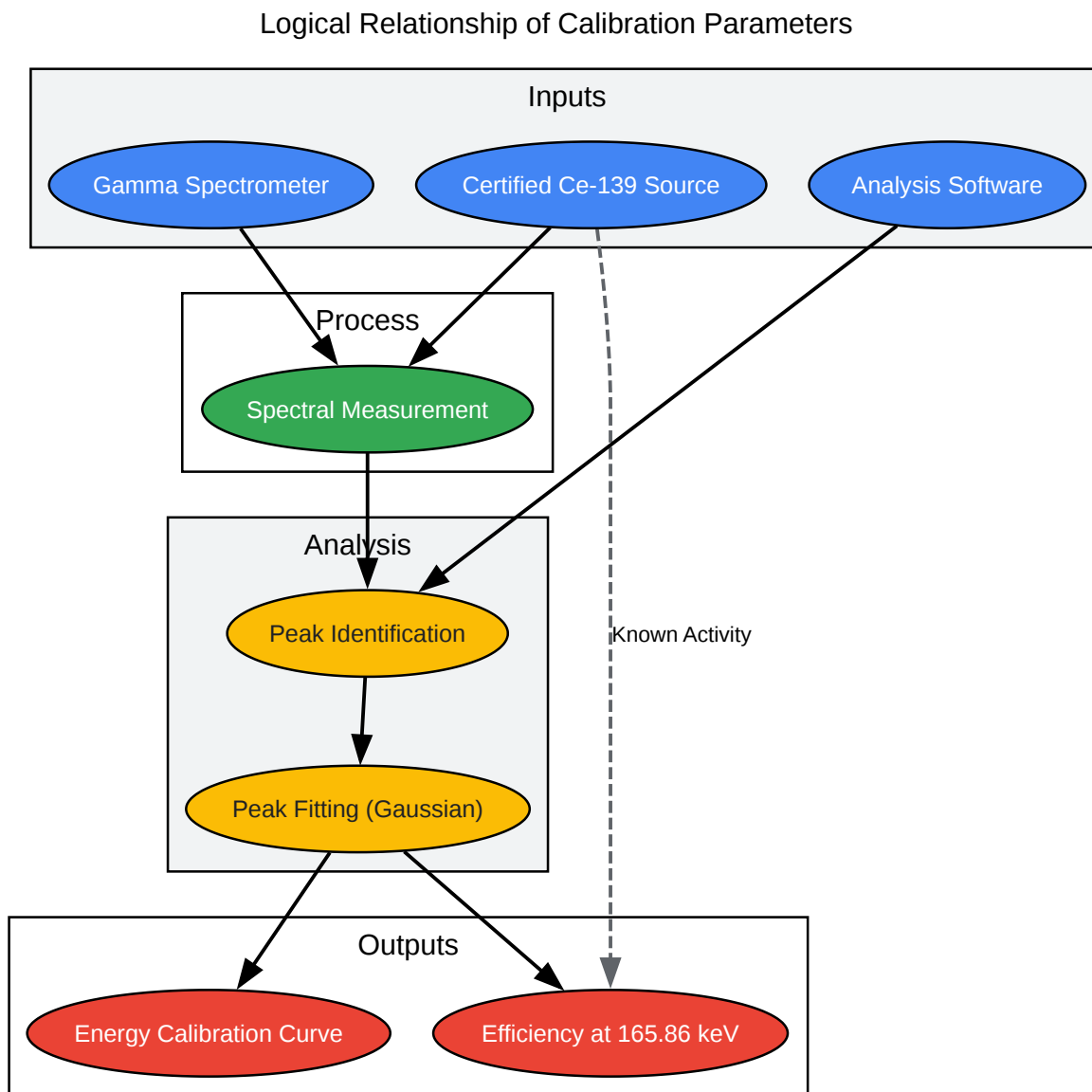
Mandatory Visualizations

Experimental Workflow for Gamma Spectroscopy Calibration



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Caption: Workflow for Gamma Spectroscopy Calibration using Ce-139.



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Caption: Interrelation of inputs and outputs in the calibration process.

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